

N-Fluorobenzenesulfonamide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Fluorobenzenesulfonamide

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Introduction

N-Fluorobenzenesulfonamide (NFSI) has emerged as a cornerstone reagent in modern organic synthesis, particularly within the realms of pharmaceutical and agrochemical development. Since its introduction, its remarkable versatility as a mild and selective electrophilic fluorinating agent, as well as its utility in amination and oxidation reactions, has been extensively explored and validated. The incorporation of fluorine into bioactive molecules can profoundly alter their physicochemical and pharmacological properties, often leading to enhanced metabolic stability, increased binding affinity, and improved bioavailability.[1] This technical guide provides an in-depth overview of the discovery, history, synthesis, and multifaceted applications of NFSI, complete with detailed experimental protocols, quantitative data, and mechanistic visualizations to serve as a practical resource for researchers in the field.

Discovery and History

N-Fluorobenzenesulfonamide was first introduced in 1991 by Edmond Differding and Hans Ofner.[2] Their seminal work described the synthesis of this stable, crystalline solid and demonstrated its efficacy as a practical and selective electrophilic fluorinating agent for a range of nucleophiles.[2][3] Prior to the development of NFSI and other similar N-F reagents, direct electrophilic fluorination was often hampered by the hazardous nature and aggressive reactivity

of reagents like elemental fluorine. The advent of NFSI provided a safer and more manageable alternative, paving the way for its widespread adoption in organic synthesis.

Physical and Chemical Properties

NFSI is a white to off-white crystalline solid with a melting point in the range of 113-120 °C.^[4] It is soluble in many common organic solvents such as acetonitrile, dichloromethane, and tetrahydrofuran, but less soluble in toluene.^{[4][5]}

Table 1: Physicochemical Properties of **N-Fluorobenzenesulfonamide**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ FNO ₄ S ₂	[4]
Molecular Weight	315.34 g/mol	[4]
Melting Point	113-120 °C	[4]
Appearance	Colorless to white to light brown crystalline powder or crystals or needles	[4]
IUPAC Name	N-(benzenesulfonyl)-N-fluorobenzenesulfonamide	[4]
CAS Number	133745-75-2	[4]

Table 2: Spectroscopic Data for **N-Fluorobenzenesulfonamide**

Technique	Data	Reference(s)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 8.12–8.04 (m, 4H), 7.86–7.80 (m, 2H), 7.67–7.58 (m, 4H)	[6]
¹³ C NMR (CDCl ₃ , 150 MHz)	δ 144.2, 141.3, 137.7, 134.9, 130.9, 129.9, 127.3, 125.8, 125.0, 121.3, 112.6	[7]
¹⁹ F NMR (CDCl ₃ , 564 MHz)	δ -168.39 (t, J = 5.9 Hz)	[7]
Infrared (IR)	Conforms to standard	[4]

Synthesis of N-Fluorobenzenesulfonamide

Two primary methods have been established for the synthesis of NFSI: the Differding method and the Wanger method.

Experimental Protocols

1. Differding Method[8]

This method involves the direct fluorination of dibenzenesulfonimide.

- Reagents:
 - Dibenzenesulfonimide
 - Acetonitrile (anhydrous)
 - Sodium Fluoride
 - Fluorine gas (10% in Nitrogen)
 - Nitrogen gas
- Procedure:
 - Dissolve dibenzenesulfonimide in anhydrous acetonitrile in a suitable reactor.

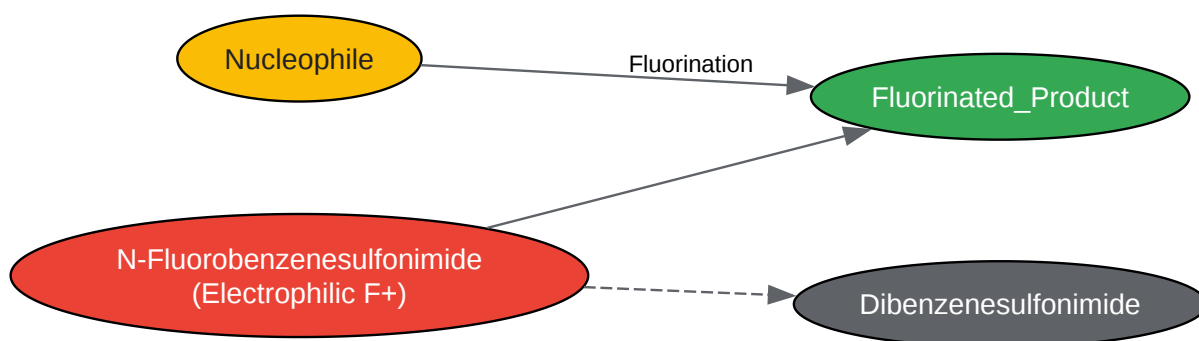
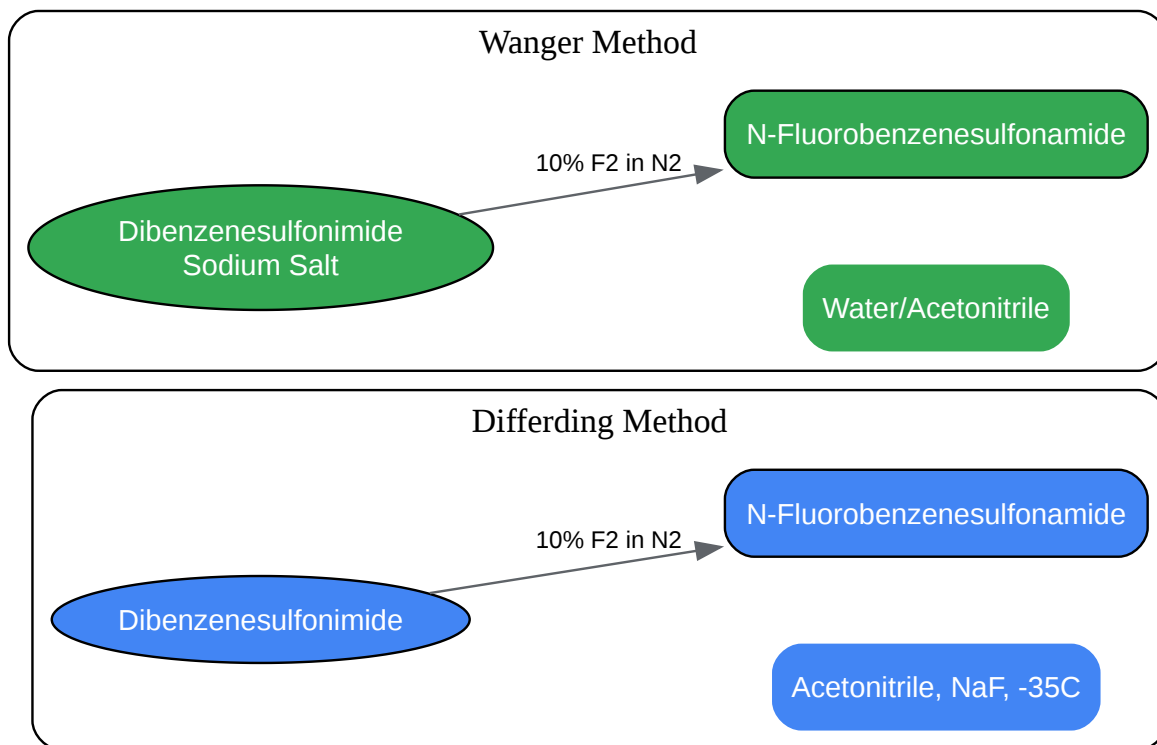
- Add sodium fluoride to the solution.
- Cool the mixture to -35 °C using an appropriate cooling bath.
- Bubble a mixture of 10% fluorine in nitrogen gas through the solution for 2 hours.
- After the fluorination is complete, purge the reaction mixture with nitrogen gas for 2 hours to remove any residual fluorine.
- Filter the reaction mixture to remove any solids.
- Evaporate the solvent from the filtrate under reduced pressure.
- Recrystallize the resulting crude product to obtain pure N-Fluorobenzenesulfonimide as white crystals.
- A typical yield for this method is around 74%.[\[8\]](#)

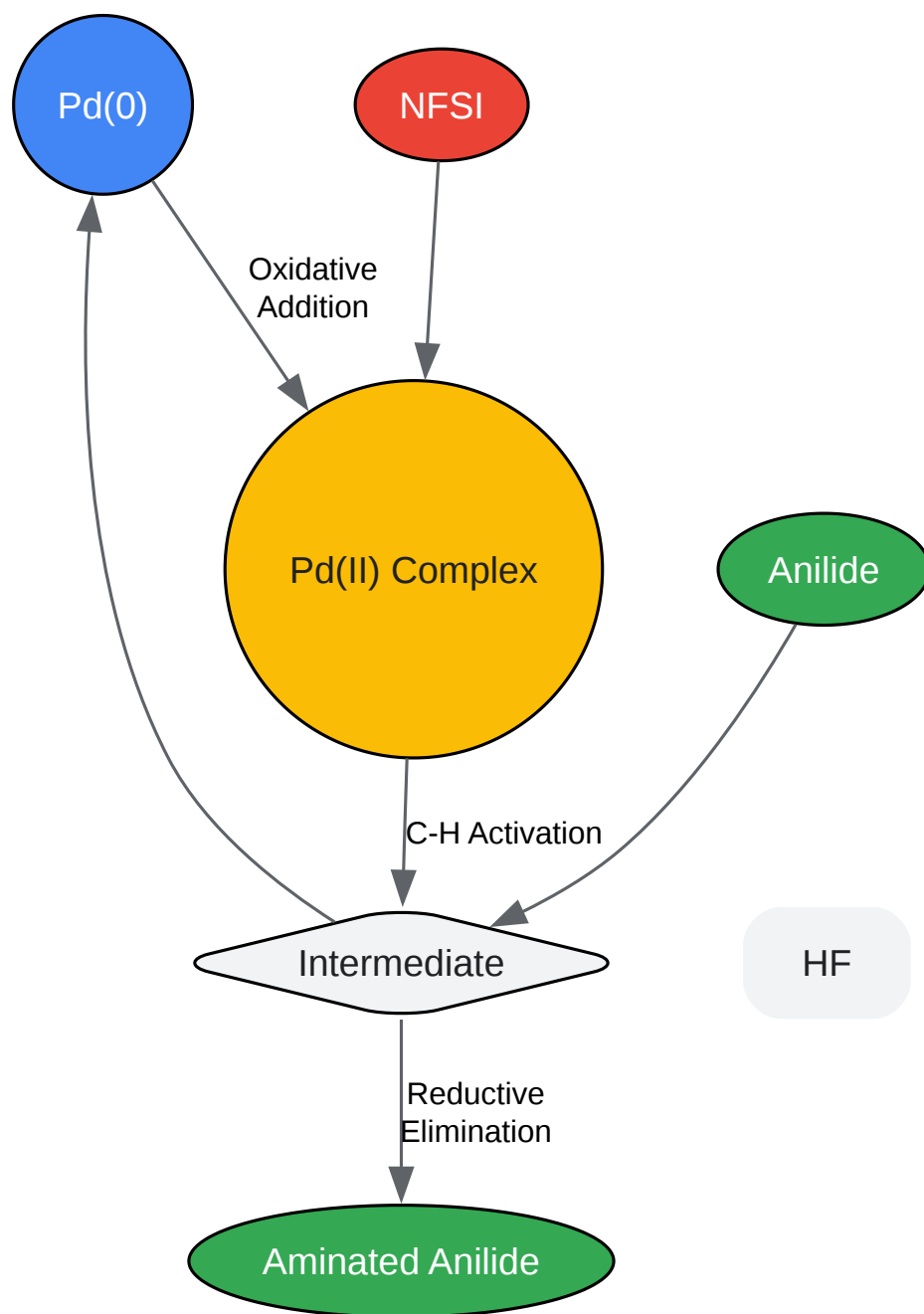
2. Wanger Method[\[8\]](#)

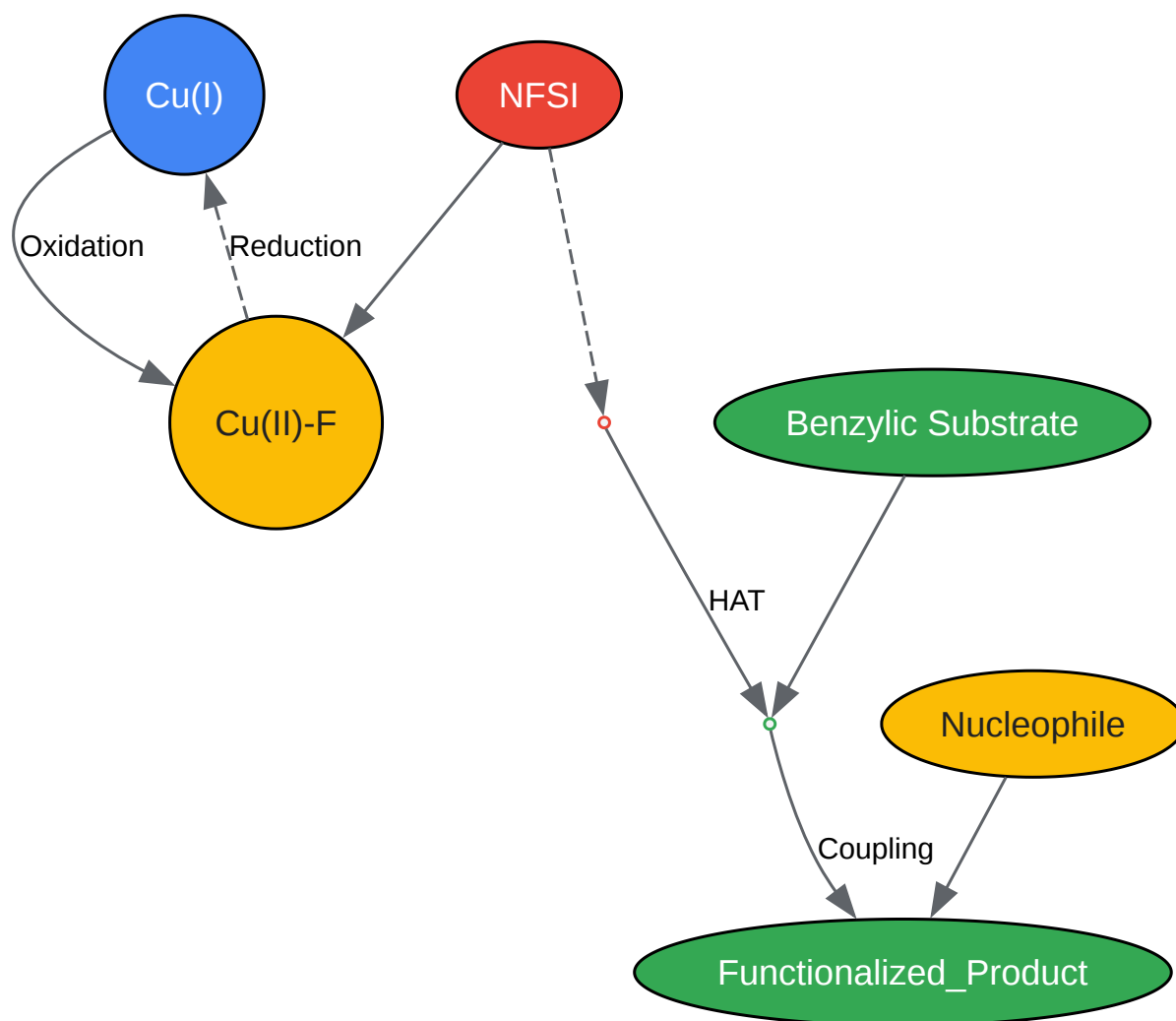
This method utilizes the sodium salt of dibenzenesulfonimide, which can lead to higher yields.

- Reagents:
 - Dibenzenesulfonimide sodium salt
 - Water/Acetonitrile mixture or pure water
 - Fluorine gas (10% in Nitrogen)
 - Nitrogen gas
- Procedure:
 - Dissolve the dibenzenesulfonimide sodium salt in a water/acetonitrile mixture or pure water.
 - Cool the solution.

- Pass a 10% fluorine in nitrogen gas mixture through the cooled solution.
- Upon completion of the reaction, purge the reactor with nitrogen gas.
- Filter the resulting precipitate.
- Wash the collected solid with an appropriate solvent.
- Dry the product to obtain N-Fluorobenzenesulfonimide.
- This method can achieve yields of up to 94%.[\[8\]](#)







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- To cite this document: BenchChem. [N-Fluorobenzenesulfonamide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034697#n-fluorobenzenesulfonamide-discovery-and-history]

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